

molecular formula and weight of sodium hexafluorozirconate

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Compound of Interest

Compound Name: Sodium hexafluorozirconate

Cat. No.: B15195084

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An In-Depth Technical Guide to Sodium Hexafluorozirconate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **sodium hexafluorozirconate**, a chemical compound with applications in various scientific and industrial fields. The information is presented to be accessible and useful for researchers and professionals in drug development and other scientific disciplines.

Core Chemical Properties

Sodium hexafluorozirconate is an inorganic salt with established physical and chemical characteristics. It is recognized for its role in the manufacturing of aluminum and magnesium, and as a stabilizer for silicone rubber.^[1]

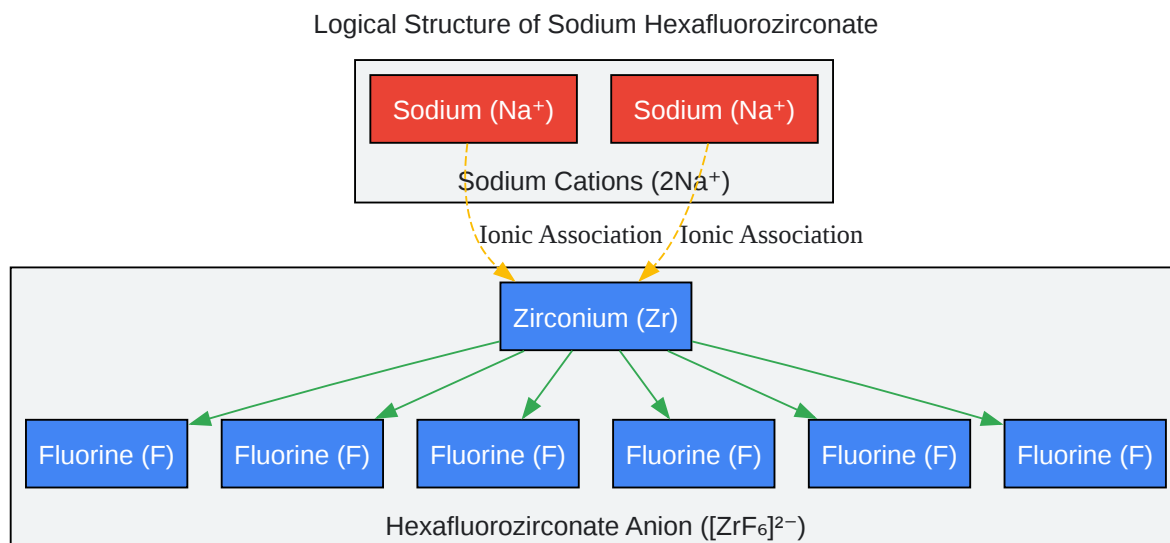
Quantitative Data

The fundamental molecular properties of **sodium hexafluorozirconate** are summarized in the table below for quick reference and comparison.

Property	Value	References
Molecular Formula	Na_2ZrF_6	[1][2][3]
Molecular Weight	251.19 g/mol	[1][3][4][5]
CAS Number	16925-26-1	[4]
Exact Mass	249.874656 g/mol	[3][5]
Monoisotopic Mass	249.874656 g/mol	[3][5]

Structural Representation

The logical relationship between the constituent elements of **sodium hexafluorozirconate** can be visualized as a central zirconium atom coordinated with six fluorine atoms, and two sodium atoms associated with the resulting hexafluorozirconate anion.



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